Application Note: Synthesis of 2-(4-Acetamidophenyl)-2,2-difluoroacetic acid

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Compound of Interest

Compound Name:	*2-(4-Acetamidophenyl)-2,2-difluoroacetic acid*
Cat. No.:	*B13597930*

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-Difluorophenylacetic Acids via Copper-Mediated Cross-Coupling

Abstract & Strategic Relevance

The incorporation of gem-difluoromethylene (

) moieties into drug scaffolds is a critical strategy in medicinal chemistry. The

group acts as a lipophilic bioisostere of oxygen and a metabolic blocker, often enhancing bioavailability and half-life. This application note details a robust, scalable protocol for synthesizing **2-(4-acetamidophenyl)-2,2-difluoroacetic acid** from aryl halides.

Unlike traditional methods requiring ozone-depleting chlorofluorocarbons or harsh fluorinating agents (e.g., DAST,

), this protocol utilizes a Copper-Mediated Cross-Coupling (Sato Reaction). This approach offers superior chemoselectivity, allowing the installation of the sensitive difluoroacetate motif in the presence of the acetamido group without requiring protecting group manipulation.

Target Molecule Profile[1][2][3][4][5]

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- IUPAC Name: **2-(4-Acetamidophenyl)-2,2-difluoroacetic acid**
- Molecular Formula:
- Key Structural Feature: Benzylic gem-difluoro group; Acetamido handle for further diversification.

Retrosynthetic Analysis

The synthesis is designed around the disconnection of the

bond. The most efficient forward path involves the cross-coupling of a commercially available aryl iodide with an ethyl bromodifluoroacetate synthon, followed by chemoselective hydrolysis.

Scheme 1: Retrosynthetic Disconnection

- Target: **2-(4-Acetamidophenyl)-2,2-difluoroacetic acid**.
- Precursor: Ethyl 2-(4-acetamidophenyl)-2,2-difluoroacetate.
- Starting Materials: 4-Iodoacetanilide + Ethyl bromodifluoroacetate.



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Figure 1: Retrosynthetic strategy highlighting the key C-C bond formation.

Experimental Protocol

Stage 1: Activation of Copper Powder

Critical Control Point: Commercial copper powder often contains surface oxides that inhibit the reaction. Fresh activation is mandatory for high yields.

- Weigh: 5.0 g of Copper powder (< 75 micron, 99%) into a sintered glass funnel.

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- Wash 1 (Acidic): Wash with 2% iodine in acetone (50 mL) for 5 minutes to remove oxides (Cu turns pinkish/bright).
- Wash 2 (Acid Removal): Wash with 1:1 acetone/concentrated HCl (50 mL).
- Wash 3 (Solvent Exchange): Wash copiously with pure acetone (3 x 50 mL) followed by dry diethyl ether (3 x 50 mL).
- Drying: Dry under high vacuum (< 1 mbar) at room temperature for 1 hour immediately prior to use.

Stage 2: Copper-Mediated Cross-Coupling

This step utilizes the Sato modification of the Ullmann reaction, generating a transient Reformatsky-type copper species (

).

Reagents:

- 4-Iodoacetanilide (1.0 equiv, 10 mmol, 2.61 g)
- Ethyl bromodifluoroacetate (2.0 equiv, 20 mmol, 2.56 mL)
- Activated Copper Powder (4.0 equiv, 40 mmol, 2.54 g)
- DMSO (anhydrous, 40 mL)

Procedure:

- Setup: Flame-dry a 100 mL 3-neck round-bottom flask equipped with a magnetic stir bar, internal thermometer, and nitrogen inlet.
- Solvation: Charge the flask with Activated Copper Powder and anhydrous DMSO under nitrogen.
- Formation of Reagent: Add Ethyl bromodifluoroacetate dropwise over 10 minutes at room temperature. Stir for 30 minutes. Note: The mixture may warm slightly due to the formation of the organocopper species.

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- Substrate Addition: Add 4-Iodoacetanilide in one portion.
- Reaction: Heat the mixture to 55°C and stir for 12–16 hours.
  - Monitoring: Check by TLC (EtOAc/Hexane 1:1) or LC-MS. The starting iodide (
) should disappear, replaced by the less polar ester (
).
- Workup:
  - Cool to room temperature.
  - Dilute with EtOAc (100 mL) and quench by pouring into saturated aqueous
    (100 mL) to complex copper salts (solution turns deep blue).
  - Filter through a Celite pad to remove solid copper residues.
  - Extract the aqueous layer with EtOAc (2 x 50 mL).
  - Wash combined organics with water (2 x 50 mL) and brine (1 x 50 mL) to remove DMSO.
  - Dry over
    , filter, and concentrate.
- Purification: Flash column chromatography (Silica gel, 0-40% EtOAc in Hexanes) yields Ethyl 2-(4-acetamidophenyl)-2,2-difluoroacetate as a white solid.

Stage 3: Chemoselective Hydrolysis

The objective is to hydrolyze the ethyl ester without cleaving the acetamide. Lithium hydroxide at controlled temperatures is the reagent of choice.

Reagents:

- Ethyl 2-(4-acetamidophenyl)-2,2-difluoroacetate (from Stage 2)

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- (2.5 equiv)
- Solvent: THF / Water (3:1 ratio)

Procedure:

- Dissolve the intermediate ester in THF (0.2 M concentration).
- Cool the solution to 0°C in an ice bath.
- Add a solution of

  in water dropwise.
- Stir at 0°C for 1 hour, then allow to warm to room temperature and stir for 2 hours.
  - Caution: Do not heat. Heating >40°C risks hydrolyzing the acetamide to the free aniline.
- Workup:
  - Concentrate THF under reduced pressure.
  - Acidify the aqueous residue to pH 2-3 using 1M HCl. The product should precipitate.
  - Extract with EtOAc (3 x), dry over

    , and concentrate.
- Final Isolation: Recrystallize from Ethanol/Water or purify via preparative HPLC if high purity (>99%) is required.

Mechanistic Insight

The reaction proceeds via a radical-oxidative addition mechanism. The activated copper inserts into the

bond of the bromodifluoroacetate to form a copper(I) species. This species undergoes oxidative addition to the aryl iodide, followed by reductive elimination to form the

bond.

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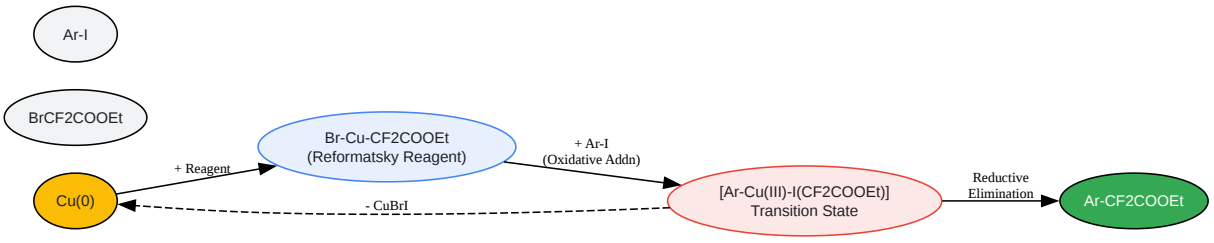

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Figure 2: Simplified catalytic cycle of the Sato reaction.

Data Summary & Troubleshooting

Parameter	Specification / Observation
Typical Yield (Step 1)	75% - 85%
Typical Yield (Step 2)	88% - 95%
Key impurity	Reduced Arene ( ) if water is present in DMSO.
Color Change	Reaction mixture turns brown/green; Workup turns blue (Cu-amine complex).
NMR Diagnostic	NMR: Singlet around -103 to -105 ppm (vs).

Troubleshooting Guide:

- Low Conversion: Usually due to inactive Copper. Repeat activation protocol rigorously. Ensure DMSO is anhydrous.
- Acetamide Hydrolysis: If the final product shows free aniline (by LCMS or NMR), reduce the hydrolysis temperature to 0°C and monitor strictly.

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- Protonation (

  ): Indicates moisture in the coupling reaction. Dry all reagents and use molecular sieves in DMSO.

Safety & Handling

- Ethyl Bromodifluoroacetate: A lachrymator. Handle only in a functioning fume hood.
- Copper Waste: All aqueous waste from the coupling step contains copper salts. Dispose of in designated heavy metal waste streams.
- HF Generation: While unlikely under these basic/neutral conditions, combustion or strong acid treatment of the product can release HF.

References

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